

An In-depth Technical Guide on Amlodipine Analogues and Derivatives

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Compound of Interest

Compound Name: *Amlobenz*
CAS No.: *858669-53-1*
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of amlodipine analogues and derivatives, focusing on their synthesis, pharmacological activity, and underlying mechanisms of action. Amlodipine, a third-generation dihydropyridine calcium channel blocker, is a cornerstone in the management of hypertension and angina.[1] Its analogues and derivatives are of significant interest for the development of new therapeutic agents with improved efficacy, selectivity, and pharmacokinetic profiles. This document details the structure-activity relationships, quantitative pharmacological data, experimental protocols, and key signaling pathways associated with these compounds.

Core Concepts: Structure-Activity Relationships

The therapeutic efficacy of amlodipine and its analogues is intrinsically linked to their chemical structure. The 1,4-dihydropyridine (DHP) core is essential for activity, with specific substitutions at various positions modulating potency, selectivity, and pharmacokinetic properties.

The C4-phenyl ring is crucial for activity, and substitution at this position influences the perpendicular orientation of the ring relative to the DHP ring, a key conformational requirement for binding to the L-type calcium channel.[2] The ester groups at the C3 and C5 positions are also critical for binding.[2] Modifications to the side chain at the C2 position have been a primary focus of analogue development, with the introduction of basic amino ethyl ether chains shown to enhance potency.

Quantitative Pharmacological Data

The following tables summarize the in vitro and in vivo pharmacological data for amlodipine and a selection of its analogues. This data provides a basis for comparing the potency and efficacy of these compounds.

Compound	Modification	Assay	Endpoint	Value	Reference
Amlodipine	-	Ca ²⁺ -induced contraction (rat aorta)	IC ₅₀	1.9 nM	[3]
Analogue 1	2-(methoxy)ethoxymethyl at C2	Calcium channel blocking activity	pIC ₅₀	7.68	
Analogue 2	2-(ethoxy)ethoxymethyl at C2	Calcium channel blocking activity	pIC ₅₀	7.51	
Analogue 3	2-(propoxy)ethoxymethyl at C2	Calcium channel blocking activity	pIC ₅₀	7.82	
Analogue 4	2-(isopropoxy)ethoxymethyl at C2	Calcium channel blocking activity	pIC ₅₀	7.31	
Analogue 5	2-(butoxy)ethoxymethyl at C2	Calcium channel blocking activity	pIC ₅₀	7.89	
Analogue 6	2-(pentyloxy)ethoxymethyl at C2	Calcium channel blocking activity	pIC ₅₀	7.54	
Analogue 7	2-(hexyloxy)eth	Calcium channel	pIC ₅₀	7.64	

	oxymethyl at C2	blocking activity			
Analogue 8	2-(heptyloxy)ethoxymethyl at C2	Calcium channel blocking activity	pIC50	7.39	
Analogue 9	2-(octyloxy)ethoxymethyl at C2	Calcium channel blocking activity	pIC50	7.09	
Analogue 10	2-(benzyloxy)ethoxymethyl at C2	Calcium channel blocking activity	pIC50	7.33	
m-Nifedipine Derivative 3	5-phenylcarbamoyl	Porcine Coronary Artery Smooth Muscle (PCASM) relaxation	pEC50	4.37 ± 0.10	[4] [5]
m-Nifedipine Derivative 4	5-phenylcarbamoyl	Porcine Coronary Artery Smooth Muscle (PCASM) relaxation	pEC50	5.92 ± 0.08	[4] [5]
m-Nifedipine Derivative 5	5-phenylcarbamoyl	Porcine Coronary Artery Smooth Muscle	pEC50	6.46 ± 0.07	[4] [5]

		(PCASM) relaxation			
m-Nifedipine Derivative 6	5- phenylcarba moyl	Porcine Coronary Artery	pEC50	6.35 ± 0.10	[4] [5]
		Smooth Muscle (PCASM) relaxation			

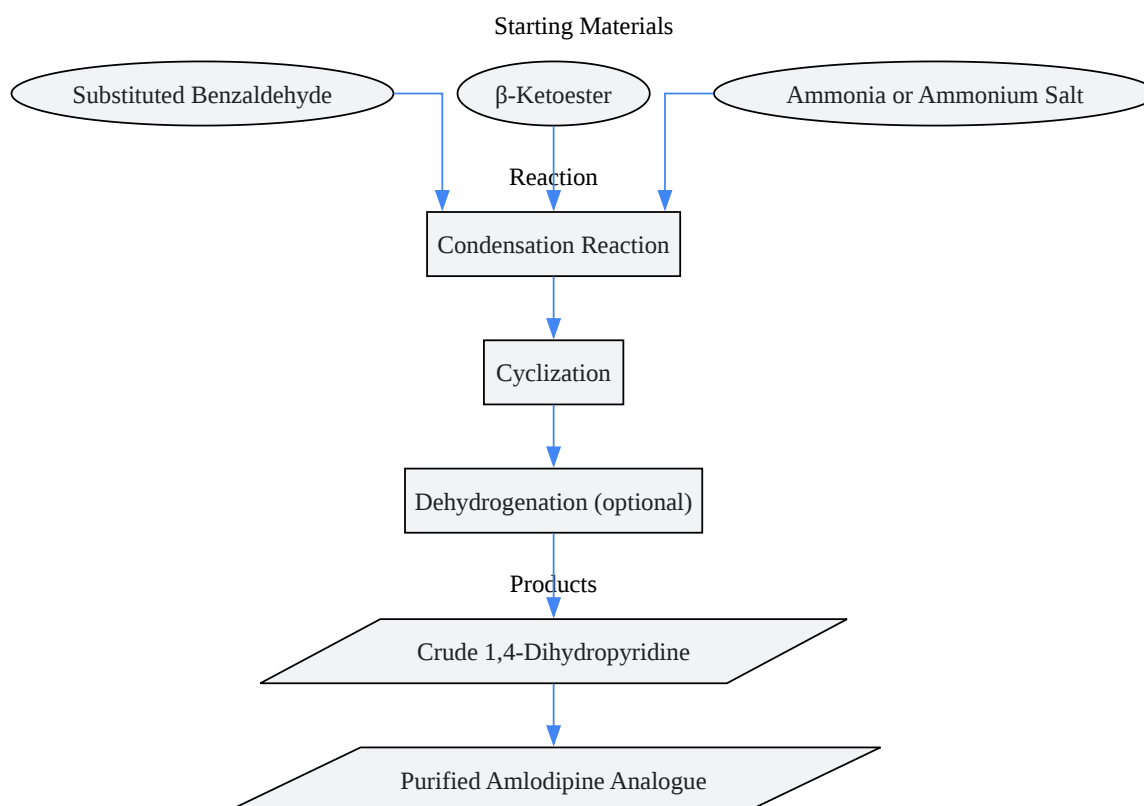
Experimental Protocols

Detailed methodologies are crucial for the accurate evaluation of amlodipine analogues. The following sections provide protocols for key experiments.

Synthesis of Amlodipine Analogues (General Hantzsch Dihydropyridine Synthesis)

The synthesis of amlodipine and its analogues is typically achieved through a modified Hantzsch dihydropyridine synthesis. This multi-component reaction involves the condensation of an aldehyde, a β -ketoester, and a nitrogen donor.

Workflow for Hantzsch Dihydropyridine Synthesis



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Caption: General workflow for the Hantzsch synthesis of 1,4-dihydropyridines.

Methodology:

- Condensation: A substituted benzaldehyde is condensed with a β -ketoester (e.g., ethyl acetoacetate) and a nitrogen source (e.g., ammonia or an ammonium salt) in a suitable solvent (e.g., ethanol or methanol).

- Cyclization: The intermediate undergoes an intramolecular cyclization to form the dihydropyridine ring.
- Dehydrogenation (Optional): In some cases, an oxidizing agent is used to aromatize the dihydropyridine ring to the corresponding pyridine derivative.
- Purification: The crude product is purified by recrystallization or column chromatography.

Radioligand Binding Assay for L-type Calcium Channels

This assay is used to determine the binding affinity (K_i) of amlodipine analogues to the L-type calcium channel.

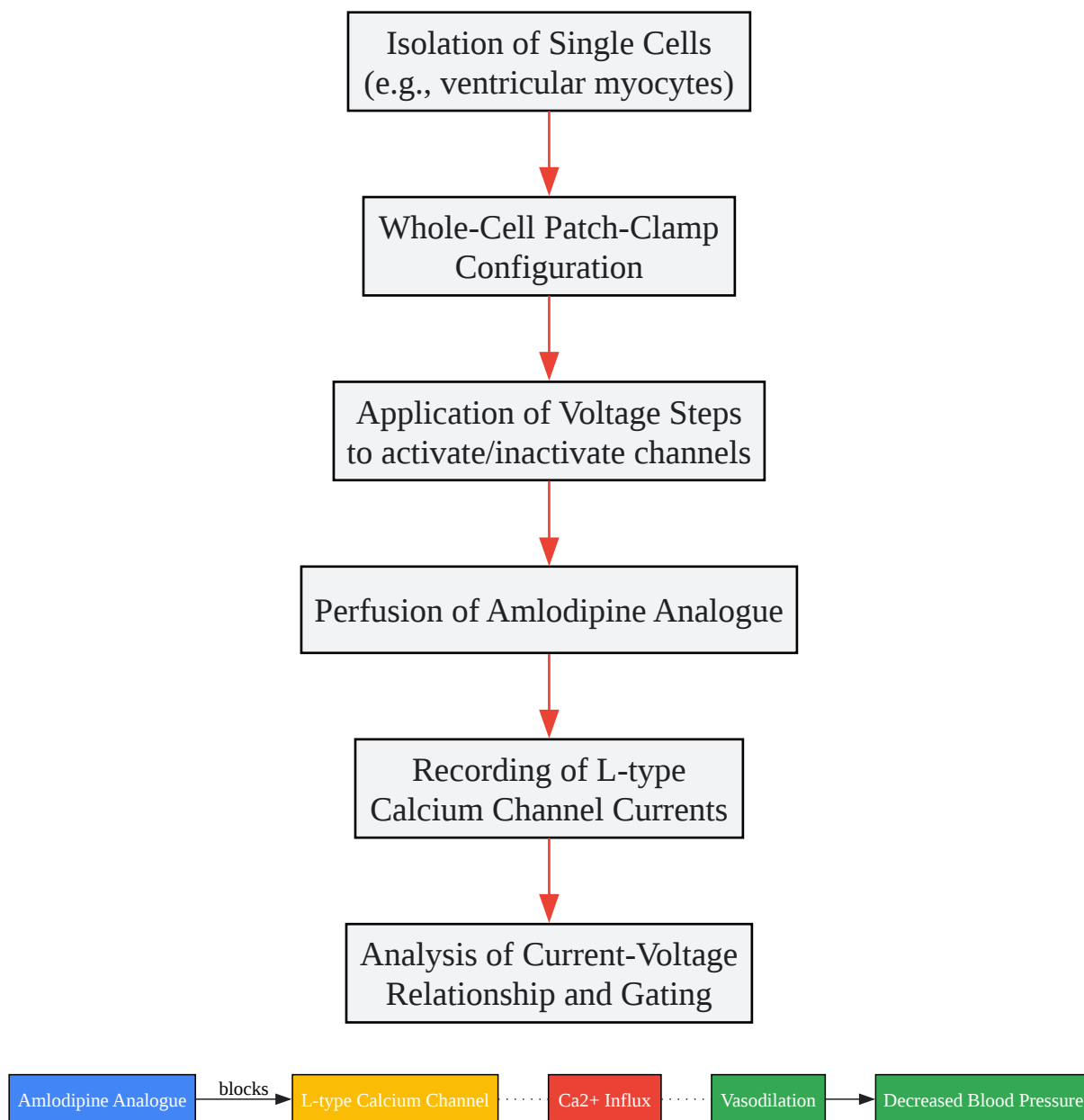
Methodology:

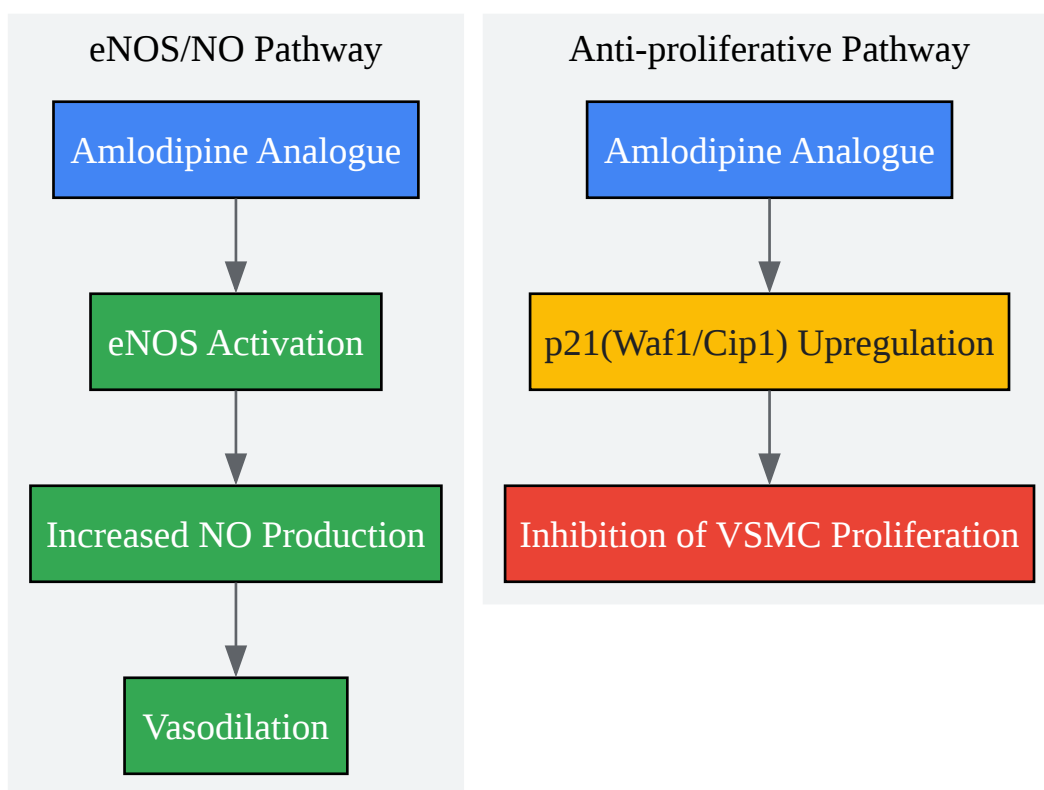
- Membrane Preparation: Prepare membrane homogenates from a tissue source rich in L-type calcium channels (e.g., rat cardiac tissue). 2[6]. Incubation: Incubate the membrane preparation with a fixed concentration of a suitable radioligand (e.g., [3H]nitrendipine) and varying concentrations of the test amlodipine analogue. 3[6]. Filtration: Terminate the incubation by rapid vacuum filtration through glass fiber filters to separate the membrane-bound radioligand from the free radioligand. 4[7]. Washing: Wash the filters with ice-cold buffer to remove non-specifically bound radioligand. 5[7]. Scintillation Counting: Measure the radioactivity retained on the filters using a scintillation counter. 6[8]. Data Analysis: Determine the IC_{50} value (the concentration of the test compound that inhibits 50% of the specific binding of the radioligand) by non-linear regression analysis. Calculate the K_i value using the Cheng-Prusoff equation.

[7]##### Patch-Clamp Electrophysiology for L-type Calcium Channel Currents

This technique allows for the direct measurement of the effect of amlodipine analogues on the ionic currents flowing through L-type calcium channels in single cells.

[9][10]Workflow for Patch-Clamp Electrophysiology





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